

# Application Notes: Laboratory Preparation and Use of Caro's Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Peroxymonosulfuric acid

Cat. No.: B1221988

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## Introduction

**Peroxymonosulfuric acid** ( $\text{H}_2\text{SO}_5$ ), commonly known as Caro's acid, is a powerful oxidizing agent first described by the German chemist Heinrich Caro in 1898.[1] It is a key reagent in various chemical processes, valued for its high oxidizing potential ( $E^0 = +2.51 \text{ V}$ ), which ranks it among the strongest oxidizers known.[2][3][4] Caro's acid is typically used as a solution in sulfuric acid, often referred to as "piranha solution," which also contains residual hydrogen peroxide and water.[1][2]

## Applications in Research and Development

Due to its potent oxidizing properties, Caro's acid finds numerous applications in laboratory and industrial settings:

- **Organic Synthesis:** It is widely used for the oxidation of various organic compounds, such as the conversion of ketones to lactones or esters and the oxidation of primary aromatic amines to nitroso compounds.[1]
- **Cleaning and Disinfection:** Caro's acid solutions are extensively used for cleaning and disinfecting, particularly for removing organic residues from substrates like silicon wafers in the semiconductor industry.[1]
- **Cyanide Destruction:** In the mining industry, it is employed to detoxify cyanide-containing waste streams by oxidizing cyanide to less toxic compounds.[2][5][6]

- **Water Treatment:** Its disinfectant properties are utilized in applications such as swimming pool treatment.[2]

### Stability and Handling

Caro's acid is inherently unstable and must be prepared and used with caution.[1][5] The pure, crystalline form melts with decomposition at 45°C.[2][7] For laboratory purposes, it is typically generated in situ or prepared and used within a few days, with storage under refrigeration.[1][5] The reaction to produce Caro's acid is highly exothermic, primarily due to the heat of dilution of sulfuric acid, necessitating careful temperature control.[1][5]

### CRITICAL SAFETY NOTICE

- **Explosion Hazard:** Caro's acid is highly explosive, especially when in contact with organic materials or when subjected to local overheating.[1][7]
- **Corrosive:** The solution is extremely corrosive and can cause severe chemical burns to the skin, eyes, and mucous membranes.[1]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses (a face shield is recommended), a lab coat, and acid-resistant gloves. All manipulations should be performed inside a certified chemical fume hood.
- **Quenching:** Never add water directly to large quantities of Caro's acid, as this can cause explosive decomposition.[7] Neutralization must be carried out carefully and with appropriate cooling.

## Quantitative Data Summary

The composition and yield of Caro's acid are highly dependent on the concentrations and molar ratios of the reactants.

Parameter	Value/Range	Source of Reactants	Resulting Solution Composition	Citation(s)
Reactant Concentration	H <sub>2</sub> SO <sub>4</sub> : 85% - 98% (w/w)	Concentrated Sulfuric Acid	Varies based on ratio and concentration.	[1][8]
H <sub>2</sub> O <sub>2</sub> : 30% - 90% (w/w)	Concentrated Hydrogen Peroxide	[1][8]		
Optimal Mole Ratio	H <sub>2</sub> SO <sub>4</sub> / H <sub>2</sub> O <sub>2</sub> : ~2:1 to 2.5:1	93% H <sub>2</sub> SO <sub>4</sub> , 70% H <sub>2</sub> O <sub>2</sub>	~25% H <sub>2</sub> SO <sub>5</sub> , ~57% H <sub>2</sub> SO <sub>4</sub> , ~3.5% H <sub>2</sub> O <sub>2</sub> , ~14.5% H <sub>2</sub> O	[9]
Alternative Mole Ratio	H <sub>2</sub> SO <sub>4</sub> / H <sub>2</sub> O <sub>2</sub> : 2:1 to 5:1	Not specified	Used for preparing stabilized solutions.	[10]
Yield (Crystalline Product)	50% - 70%	Anhydrous H <sub>2</sub> O <sub>2</sub> , Chlorosulfonic Acid	Purity: 94-97% H <sub>2</sub> SO <sub>5</sub>	[7]
Reaction Temperature	Must be controlled, typically 0-10°C	H <sub>2</sub> SO <sub>4</sub> and H <sub>2</sub> O <sub>2</sub>	The reaction is highly exothermic.	[1][5]

## Experimental Protocols

### Protocol 1: Preparation from Concentrated Sulfuric Acid and Hydrogen Peroxide

This is the most common method for generating Caro's acid solution for immediate laboratory use. The reaction is:  $\text{H}_2\text{O}_2 + \text{H}_2\text{SO}_4 \rightleftharpoons \text{H}_2\text{SO}_5 + \text{H}_2\text{O}$ . [2]

Materials:

- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ , 95-98%)
- Concentrated Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ , 30-70%)
- Glass beaker or Erlenmeyer flask
- Magnetic stirrer and stir bar
- Ice bath
- Graduated cylinders

#### Procedure:

- Preparation: Place a glass beaker or flask in a large ice bath situated on a magnetic stirrer.
- Add Sulfuric Acid: Carefully measure the desired volume of concentrated sulfuric acid and add it to the reaction vessel. Begin stirring. Allow the acid to cool to below  $10^\circ\text{C}$ .
- Slow Addition of Peroxide: Slowly and cautiously add the concentrated hydrogen peroxide to the cold, stirring sulfuric acid dropwise or in very small portions. Crucial: This addition must be extremely slow to control the highly exothermic reaction.<sup>[1][5]</sup>
- Temperature Control: Continuously monitor the temperature of the mixture. Maintain the temperature below  $15^\circ\text{C}$  throughout the addition process to prevent violent decomposition of the peroxides.
- Reaction Completion: Once the addition is complete, allow the solution to stir in the ice bath for an additional 10-15 minutes.
- Use/Storage: The resulting Caro's acid solution is now ready for use. If short-term storage is required, it can be kept under refrigeration for a few days, but this is not recommended due to the risk of decomposition and explosion.<sup>[1][5]</sup>

## Protocol 2: Preparation of Crystalline Caro's Acid from Chlorosulfonic Acid

This method can yield a purer, crystalline product but involves the evolution of hazardous hydrogen chloride gas.<sup>[7]</sup> The reaction is:  $\text{H}_2\text{O}_2 + \text{ClSO}_2\text{OH} \rightleftharpoons \text{H}_2\text{SO}_5 + \text{HCl}$ .<sup>[2]</sup><sup>[7]</sup>

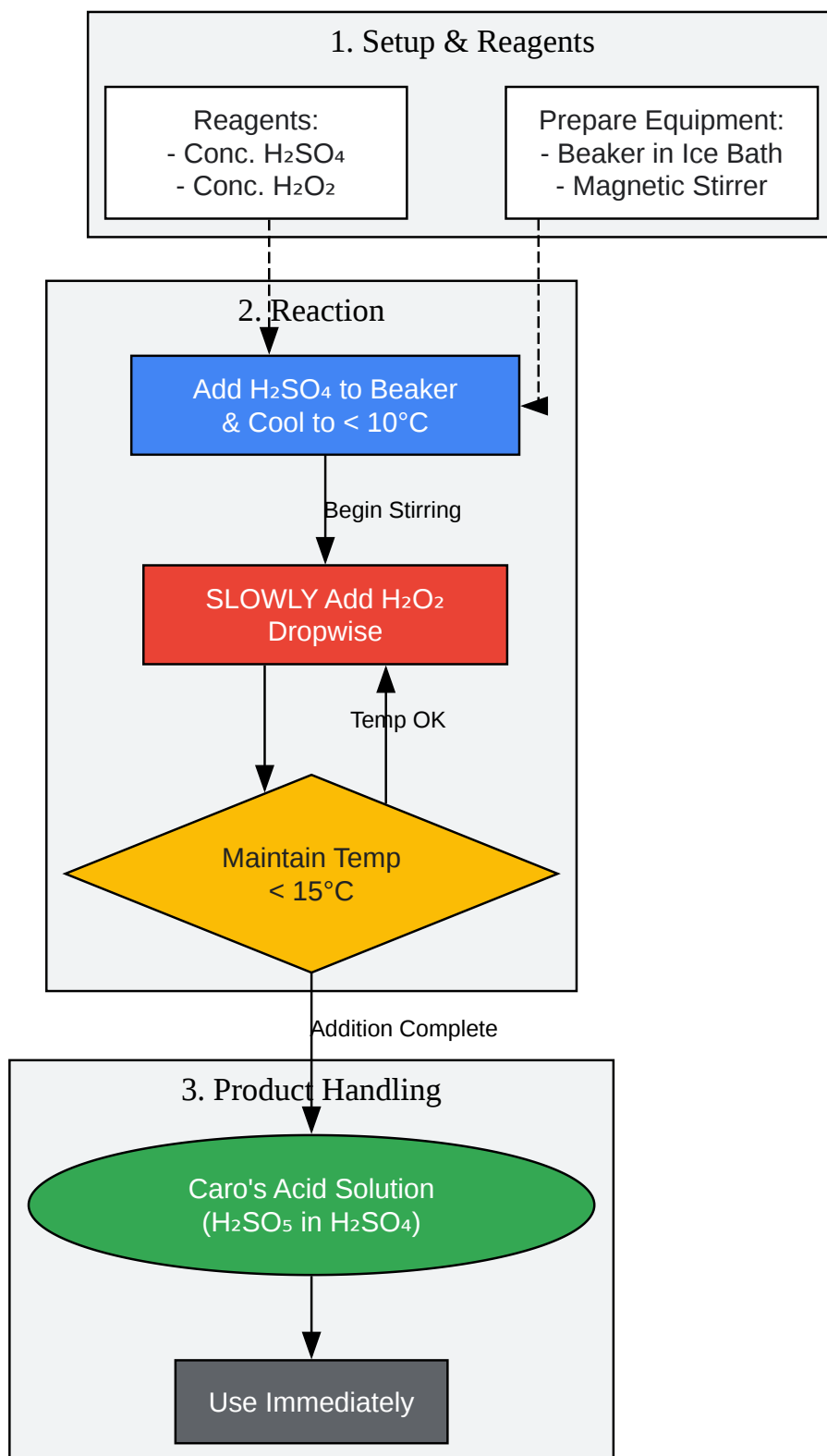
#### Materials:

- Anhydrous or nearly anhydrous Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ )
- Pure Chlorosulfonic Acid ( $\text{ClSO}_2\text{OH}$ )
- Reaction flask with a gas outlet
- Cooling bath (e.g., ice-salt mixture)
- Vacuum aspirator
- Glass frit for suction filtration

#### Procedure:

- **Cooling:** Thoroughly cool the pure chlorosulfonic acid in a reaction flask using a cooling bath.
- **Slow Addition:** Slowly add a slight excess of nearly anhydrous hydrogen peroxide to the cooled chlorosulfonic acid. A vigorous evolution of hydrogen chloride ( $\text{HCl}$ ) gas will occur.<sup>[7]</sup> This must be done in a well-ventilated fume hood.
- **Gas Removal:** After the addition is complete and the initial gas evolution has subsided, warm the mixture gradually while applying a vacuum to remove the dissolved  $\text{HCl}$ .<sup>[7]</sup> Do not let the mixture stand for too long before removing  $\text{HCl}$ , as it can be oxidized to chlorine.<sup>[7]</sup>
- **Crystallization:** Transfer the  $\text{HCl}$ -free liquid to a well-sealed flask. If it does not solidify at room temperature, place it in a cooling bath.<sup>[7]</sup>
- **Isolation:** After approximately 12 hours, separate the crystals from the mother liquor by rapid suction filtration on a glass frit.<sup>[7]</sup> The resulting product has a purity of 94-97%, with a yield of 50-70%.<sup>[7]</sup>

## Visualized Workflow and Logic



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Caption: Experimental workflow for the laboratory preparation of Caro's acid.

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